Technical Support Center: 3-Amino-2-hydroxy-N-methylbenzamide Stability Guide

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Compound of Interest	
Compound Name:	*3-Amino-2-hydroxy-N-methylbenzamide*
CAS No.:	*194413-46-2*
Cat. No.:	*B1612838*

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Executive Summary & Core Directive

You are working with **3-Amino-2-hydroxy-N-methylbenzamide**, a molecule containing a highly reactive ortho-aminophenol core. While the amide functionality provides some structural rigidity, the electron-rich 3-amino-2-hydroxy substitution pattern makes this compound significantly prone to oxidative degradation and photolysis.

The Golden Rule: Treat this compound as an air-sensitive aromatic amine. Degradation is autocatalytic; once the initial oxidation products (quinones) form, they accelerate further decomposition.

Critical Storage Parameters (The "Why" and "How")

The following protocols are non-negotiable for maintaining purity >98% over extended periods.

A. Solid State Storage

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Parameter	Specification	Scientific Rationale
Temperature	-20°C (± 5°C)	Slows the kinetics of auto-oxidation and prevents thermal rearrangement.
Atmosphere	Inert Gas (Ar or N_2)	The ortho-aminophenol moiety readily oxidizes to quinone imines in the presence of atmospheric oxygen [1].
Humidity	< 10% RH (Desiccated)	Moisture acts as a vector for proton transfer, accelerating hydrolysis of the amide bond and facilitating oxidation.
Light	Dark / Amber Vial	Aromatic amines are photosensitive. UV exposure generates free radicals that initiate polymerization (browning).

B. Solution State Handling

NEVER store this compound in solution for long-term use.

- Solvent Choice: Anhydrous DMSO or Ethanol are preferred. Avoid protic solvents (water/methanol) for storage as they facilitate proton exchange.
- Working Life: Solutions should be prepared fresh. If storage is unavoidable, freeze at -80°C for no more than 7 days.

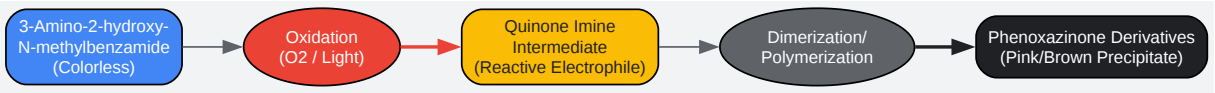
The Mechanism of Failure: Why It Degrades

To troubleshoot effectively, you must understand the enemy. The primary degradation pathway is not hydrolysis, but oxidative coupling.

The Ortho-Aminophenol Oxidation Trap

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The 3-amino and 2-hydroxy groups are adjacent (ortho). Under oxidative stress (air/light), they form a Quinone Imine intermediate. This intermediate is highly electrophilic and reacts with remaining unoxidized molecules to form colored dimers (phenoxazinones) or polymers.



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Figure 1: The oxidative cascade of ortho-aminophenols. Note that the formation of the Quinone Imine is the rate-limiting step triggered by oxygen and light [1][3].

Troubleshooting & FAQs

Q1: The powder has turned a faint pink/beige color. Is it still usable?

- Diagnosis: This indicates early-stage oxidation (formation of quinoid impurities).
- Verdict:
  - For biological assays (IC50/Cell culture):DISCARD. Quinones are redox-active and toxic, likely producing false positives/toxicity unrelated to your target.
  - For synthetic intermediate use: You may attempt recrystallization (see Protocol A), but purity must be verified via HPLC.

Q2: Can I dissolve it in DMSO and keep it on the benchtop?

- Answer: No. DMSO is hygroscopic. As it absorbs water from the air, it facilitates the oxidation of the amino group. Furthermore, DMSO itself can act as a mild oxidant under certain conditions.
- Fix: Dissolve immediately before use. If using an autosampler, keep the sample tray cooled (4°C) and protected from light.

Q3: My LC-MS shows a peak at M+14 or M+16. What is this?

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- Analysis:
  - M+16: Typical oxidation (+O).
  - M-2: Formation of the imine (loss of 2 hydrogens) often seen in o-aminophenol oxidation [2].
  - M+14: Could indicate methylation artifacts if stored in methanol (avoid methanol for storage).

Experimental Protocols

Protocol A: Quality Control Check (HPLC)

Before committing valuable biological reagents, validate your compound.

- Column: C18 Reverse Phase (e.g., Agilent Zorbax or Waters XBridge), 3.5 µm.
- Mobile Phase A: Water + 0.1% Formic Acid (Do not use high pH buffers; they accelerate oxidation).
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.
- Gradient: 5% B to 95% B over 10 minutes.
- Detection: 254 nm (aromatic) and 450 nm (to detect colored oxidative impurities).
  - Pass Criteria: Single peak >98% area at 254 nm; No significant peaks at 450 nm.

Protocol B: Emergency Re-purification (Recrystallization)

Note: Only attempt if you have >500mg. Smaller amounts should be replaced.

- Dissolve the degraded solid in a minimum amount of warm Ethanol (absolute) under an inert atmosphere (Nitrogen balloon).
- Add activated charcoal (to absorb colored impurities) and stir for 5 mins.

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- Filter rapidly through a Celite pad while warm.
- Cool the filtrate slowly to 4°C, then -20°C.
- Filter the crystals and dry under high vacuum in the dark.

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